

Technisches Support-Center: Best Practices für Eisenlactat-Lösungen

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Eisenlactat

Cat. No.: B12335291

[Get Quote](#)

Dieses Dokument bietet Forschern, Wissenschaftlern und Fachleuten in der Arzneimittelentwicklung eine technische Anleitung zu den besten Praktiken für die Handhabung und Lagerung von **Eisenlactat**-Stammlösungen, um die Stabilität, Wirksamkeit und experimentelle Reproduzierbarkeit zu gewährleisten.

Häufig gestellte Fragen (FAQs)

F1: Was ist die empfohlene Vorgehensweise zur Herstellung einer **Eisenlactat**-Stammlösung?

A1: Zur Herstellung einer Stammlösung wird empfohlen, Eisen(II)-lactat-Pulver (Dihydrat oder Trihydrat) in hochreinem, deionisiertem oder destilliertem Wasser aufzulösen.^{[1][2]} Da Eisen(II)-Ionen in wässriger Lösung zur Oxidation neigen, sollte die Lösung frisch angesetzt werden.^[3] Um die Löslichkeit zu verbessern und die Oxidation zu verlangsamen, kann ein leicht saures Milieu vorteilhaft sein. Vermeiden Sie die Verwendung von stark alkalischen Lösungen, da diese die Ausfällung von Eisenhydroxiden fördern können.^[4]

F2: Was sind die optimalen Lagerungsbedingungen für **Eisenlactat**-Stammlösungen?

A2: Stammlösungen von **Eisenlactat** sollten in fest verschlossenen, lichtundurchlässigen Behältern bei kühlen Temperaturen (vorzugsweise 2-8 °C) gelagert werden, um die Oxidation von Eisen(II) zu Eisen(III) zu minimieren. Der Kontakt mit Luftsauerstoff sollte so gering wie möglich gehalten werden.^{[4][5]} Für Langzeitstabilität kann das Überlagern der Lösung mit einem inerten Gas (z. B. Stickstoff oder Argon) in Betracht gezogen werden.

F3: Meine **Eisenlactat**-Lösung hat sich gelb/braun verfärbt. Was ist passiert und ist sie noch verwendbar?

A3: Eine gelb-braune Verfärbung deutet auf die Oxidation von hellgrünen Eisen(II)-Ionen (Fe^{2+}) zu Eisen(III)-Ionen (Fe^{3+}) hin.[3][5] Dieser Prozess wird durch Sauerstoff und Licht beschleunigt. Eisen(III)-Lactat hat andere chemische Eigenschaften und eine geringere Bioverfügbarkeit. Für die meisten zellulären und biochemischen Experimente, die eine spezifische Fe^{2+} -Konzentration erfordern, ist die Lösung nicht mehr ideal. Es wird empfohlen, eine frische Lösung anzusetzen, um die experimentelle Genauigkeit sicherzustellen.

F4: Ich sehe einen Niederschlag in meiner Stammlösung. Was könnte die Ursache sein und wie kann ich das verhindern?

A4: Ein Niederschlag in einer **Eisenlactat**-Lösung ist oft auf zwei Hauptursachen zurückzuführen:

- Oxidation und pH-Wert-Änderung: Wenn Fe^{2+} zu Fe^{3+} oxidiert, kann bei neutralen oder alkalischen pH-Werten unlösliches Eisen(III)-hydroxid ($\text{Fe}(\text{OH})_3$) ausfallen.[4]
- Überschreitung der Löslichkeitsgrenze: Die Konzentration der Lösung könnte die Löslichkeitsgrenze für die gegebene Temperatur überschritten haben.

Zur Vorbeugung stellen Sie sicher, dass die Lösung in einem geeigneten pH-Bereich (leicht sauer bis neutral) gepuffert ist, vor Licht und Luft geschützt wird und die Konzentration innerhalb der Löslichkeitsgrenzen liegt (siehe Tabelle 1).

F5: Wie lange ist eine angesetzte **Eisenlactat**-Stammlösung stabil?

A5: Die Stabilität ist stark von den Lagerungsbedingungen abhängig. Frisch angesetzte Lösungen sollten idealerweise sofort verwendet werden.[3] Bei Lagerung unter optimalen Bedingungen (kühl, dunkel, luftdicht) kann die Lösung für einige Tage bis Wochen stabil bleiben. Eine regelmäßige visuelle Kontrolle auf Farbveränderungen oder Niederschlag ist unerlässlich.

F6: Wie kann ich die Integrität (d. h. das $\text{Fe}^{2+}/\text{Fe}^{3+}$ -Verhältnis) meiner Stammlösung überprüfen?

A6: Eine einfache qualitative Methode ist der Nachweis von Eisen(III)-Ionen mit einer Kalium- oder Ammoniumthiocyanat-Lösung. Die Zugabe von Thiocyanat zu einer Probe, die Fe^{3+} enthält, führt zu einer intensiven roten Färbung.[3] Eine quantitative Analyse kann durch Redox-Titration erfolgen, erfordert jedoch spezielle Reagenzien und Fachkenntnisse. Für die meisten Forschungsanwendungen ist die Vermeidung der Oxidation durch korrekte Handhabung der praktische Ansatz.

Quantitative Daten: Löslichkeit von Eisenlactat

Die Löslichkeit von **Eisenlactat** in Wasser ist temperaturabhängig. Die folgende Tabelle fasst die verfügbaren Daten zusammen.

Tabelle 1: Löslichkeit von **Eisenlactat** in Wasser

Hydratform	Temperatur	Löslichkeit (g/100 mL)
Trihydrat	10 °C	2.1
Trihydrat	100 °C	8.5

| Dihydrat | 25 °C | ~2.0 |

Die Daten wurden aus verschiedenen Quellen zusammengetragen.

Experimentelle Protokolle

Protokoll 1: Herstellung einer 100 mM Eisen(II)-lactat-Stammlösung

Materialien:

- Eisen(II)-lactat-Dihydrat (Molare Masse: 270,04 g/mol)
- Hochreines, deionisiertes Wasser (sauerstofffrei, falls möglich)
- Steriler, lichtundurchlässiger 50-mL-Kolben
- Magnetrührer und Rührfisch

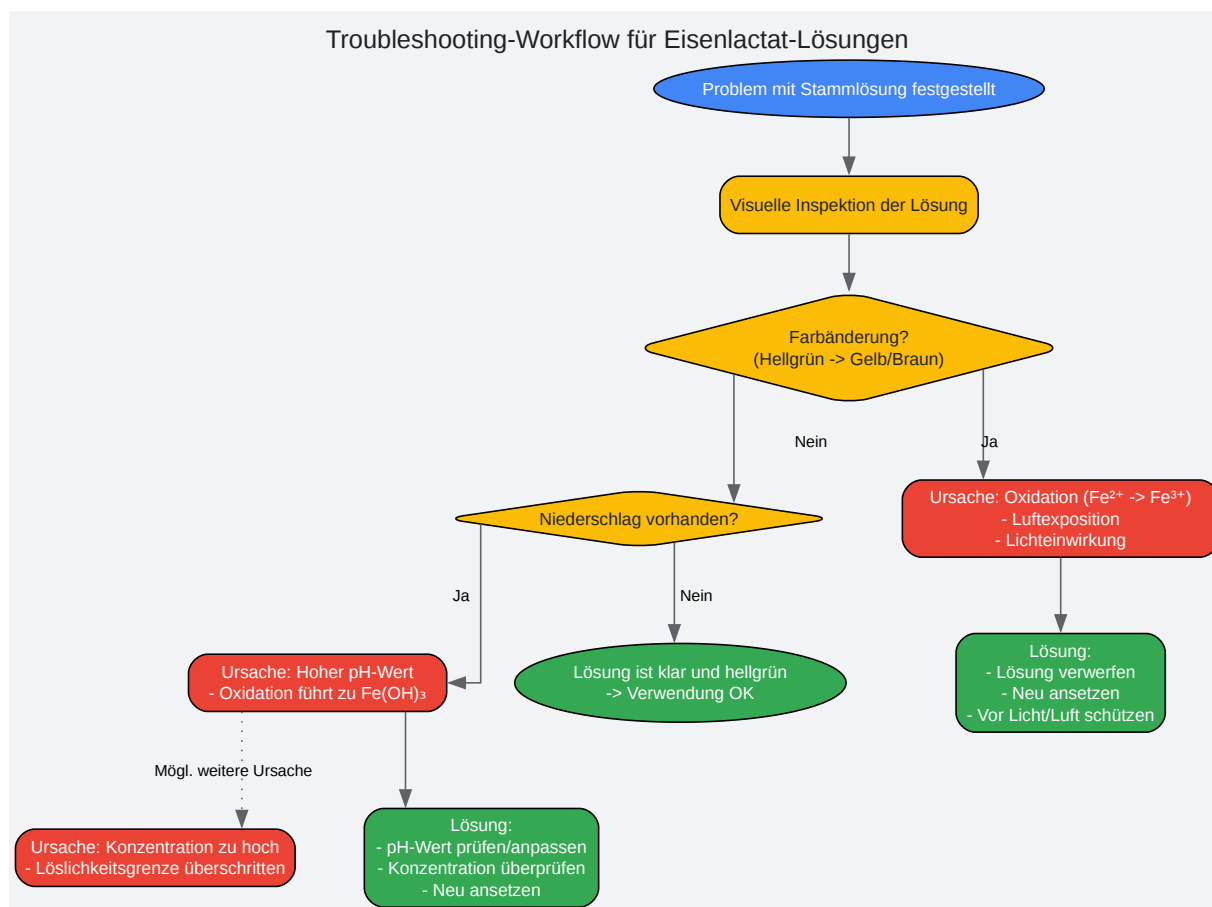
- Spatel und Waage

Vorgehensweise:

- Wiegen Sie 1,35 g Eisen(II)-lactat-Dihydrat sorgfältig ab.
- Geben Sie ca. 40 mL deionisiertes Wasser in den Kolben.
- Fügen Sie den Rührfisch hinzu und stellen Sie den Kolben auf den Magnetrührer.
- Geben Sie das abgewogene **Eisenlactat**-Pulver langsam unter Rühren in das Wasser.
- Rühren Sie bei Raumtemperatur, bis sich das Pulver vollständig gelöst hat. Die Lösung sollte eine hellgrüne Farbe haben.^[3]
- Füllen Sie den Kolben mit deionisiertem Wasser auf ein Endvolumen von 50 mL auf.
- Falls erforderlich, kann die Lösung durch einen 0,22-µm-Spritzenfilter sterilfiltriert werden.
- Lagern Sie die Lösung sofort bei 2-8 °C in einem fest verschlossenen, lichtgeschützten Gefäß.

Fehlerbehebungs-Workflow

Das folgende Diagramm zeigt einen logischen Arbeitsablauf zur Identifizierung und Lösung häufiger Probleme mit **Eisenlactat**-Stammlösungen.



[Click to download full resolution via product page](#)

Abbildung 1: Logischer Workflow zur Fehlerbehebung bei **Eisenlactat**-Stammlösungen.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Eigenschaften_des_Wassers [chemie.de]
- 2. Eigenschaften des Wassers – Wikipedia [de.wikipedia.org]
- 3. cms.sachsen.schule [cms.sachsen.schule]
- 4. Eisenhydroxide – Wikipedia [de.wikipedia.org]
- 5. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [Technisches Support-Center: Best Practices für Eisenlactat-Lösungen]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12335291#best-practices-f-r-die-lagerung-von-eisenlactat-stamml-sungen]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com